

Spectroscopic Analysis of 2-Methylpentanamide: A Technical Guide

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Compound of Interest

Compound Name: 2-Methylpentanamide

CAS No.: 6941-49-7

Cat. No.: B1217331

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the spectroscopic data for **2-Methylpentanamide** ($C_6H_{13}NO$), a simple branched-chain amide. Due to the limited availability of published experimental spectra for this specific compound, this guide presents predicted data based on established principles of nuclear magnetic resonance (NMR) spectroscopy, infrared (IR) spectroscopy, and mass spectrometry (MS). Detailed, generalized experimental protocols for the acquisition of such data for a solid amide sample are also provided.

Predicted Spectroscopic Data

The following tables summarize the predicted spectroscopic data for **2-Methylpentanamide**. These predictions are derived from typical values for amides and related aliphatic compounds and are intended to serve as a reference for researchers.

Table 1: Predicted 1H NMR Spectral Data for 2-Methylpentanamide

Solvent: $CDCl_3$, Reference: TMS (δ 0.00 ppm)

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~ 5.5-6.5	Broad Singlet	2H	-NH ₂
~ 2.1-2.3	Multiplet	1H	H-2
~ 1.4-1.6	Multiplet	2H	H-3
~ 1.2-1.4	Multiplet	2H	H-4
~ 1.1	Doublet	3H	-CH ₃ (at C-2)
~ 0.9	Triplet	3H	H-5 (-CH ₃)

Table 2: Predicted ¹³C NMR Spectral Data for 2-Methylpentanamide

Solvent: CDCl₃, Reference: TMS (δ 0.00 ppm)

Chemical Shift (δ , ppm)	Carbon Assignment
~ 178-180	C-1 (C=O)
~ 45-50	C-2
~ 30-35	C-3
~ 20-25	C-4
~ 15-20	-CH ₃ (at C-2)
~ 10-15	C-5

Table 3: Predicted IR Absorption Data for 2-Methylpentanamide

Wavenumber (cm ⁻¹)	Intensity	Assignment
3350-3180	Strong, Broad	N-H stretch (primary amide, two bands)
2960-2850	Strong	C-H stretch (aliphatic)
~ 1640	Strong	C=O stretch (Amide I band)
~ 1615	Medium	N-H bend (Amide II band)
~ 1465	Medium	C-H bend (CH ₂ , CH ₃)

Table 4: Predicted Mass Spectrometry Fragmentation Data for 2-Methylpentanamide

m/z	Possible Fragment Ion
115	[M] ⁺ (Molecular Ion)
100	[M - CH ₃] ⁺
86	[M - C ₂ H ₅] ⁺
72	[M - C ₃ H ₇] ⁺
44	[CONH ₂] ⁺

Experimental Protocols

The following are detailed, generalized methodologies for the key spectroscopic analyses of a solid amide sample like **2-Methylpentanamide**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To obtain ¹H and ¹³C NMR spectra for structural elucidation.

Materials and Equipment:

- **2-Methylpentanamide** sample

- Deuterated chloroform (CDCl_3)
- Tetramethylsilane (TMS)
- NMR tubes
- High-resolution NMR spectrometer (e.g., 400 MHz or higher)

Procedure:

- Sample Preparation: Dissolve approximately 5-10 mg of **2-Methylpentanamide** in 0.5-0.7 mL of CDCl_3 in a clean, dry vial. Add a small drop of TMS as an internal standard.
- Transfer to NMR Tube: Transfer the solution to a clean, dry 5 mm NMR tube.
- Spectrometer Setup: Insert the NMR tube into the spectrometer's probe. Lock the spectrometer on the deuterium signal of the CDCl_3 . Shim the magnetic field to achieve optimal homogeneity.
- ^1H NMR Acquisition:
 - Acquire a standard one-dimensional ^1H NMR spectrum.
 - Typical parameters: pulse angle of $30\text{-}45^\circ$, acquisition time of 2-4 seconds, relaxation delay of 1-5 seconds.
 - Process the Free Induction Decay (FID) with an appropriate window function (e.g., exponential multiplication with a line broadening of 0.3 Hz) and Fourier transform.
 - Phase and baseline correct the spectrum.
 - Integrate the signals and reference the spectrum to the TMS peak at 0.00 ppm.
- ^{13}C NMR Acquisition:
 - Acquire a proton-decoupled ^{13}C NMR spectrum.

- Typical parameters: pulse angle of 45° , acquisition time of 1-2 seconds, relaxation delay of 2-5 seconds.
- A larger number of scans will be required compared to ^1H NMR due to the lower natural abundance of ^{13}C .
- Process the FID, phase, and baseline correct the spectrum.
- Reference the spectrum to the residual solvent peak or TMS.

Fourier-Transform Infrared (FTIR) Spectroscopy

Objective: To identify the functional groups present in **2-Methylpentanamide**.

Materials and Equipment:

- **2-Methylpentanamide** sample
- Potassium bromide (KBr), spectroscopic grade
- Agate mortar and pestle
- Pellet press
- FTIR spectrometer with a sample holder

Procedure:

- Sample Preparation (KBr Pellet Method):
 - Place approximately 1-2 mg of **2-Methylpentanamide** and 100-200 mg of dry KBr powder into an agate mortar.
 - Grind the mixture thoroughly with the pestle until a fine, homogeneous powder is obtained.
 - Transfer a portion of the powder into the pellet press die.
 - Apply pressure (typically several tons) for a few minutes to form a transparent or translucent pellet.

- Data Acquisition:
 - Place the KBr pellet in the sample holder of the FTIR spectrometer.
 - Acquire a background spectrum of the empty sample compartment.
 - Acquire the sample spectrum over a typical range of 4000-400 cm^{-1} .
 - Co-add multiple scans (e.g., 16 or 32) to improve the signal-to-noise ratio.
- Data Analysis:
 - The spectrometer software will automatically ratio the sample spectrum to the background spectrum to produce the final absorbance or transmittance spectrum.
 - Identify the characteristic absorption bands and compare them to known correlation tables.

Mass Spectrometry (MS)

Objective: To determine the molecular weight and fragmentation pattern of **2-Methylpentanamide**.

Materials and Equipment:

- **2-Methylpentanamide** sample
- Volatile organic solvent (e.g., methanol or acetonitrile)
- Gas chromatograph-mass spectrometer (GC-MS) with an electron ionization (EI) source

Procedure:

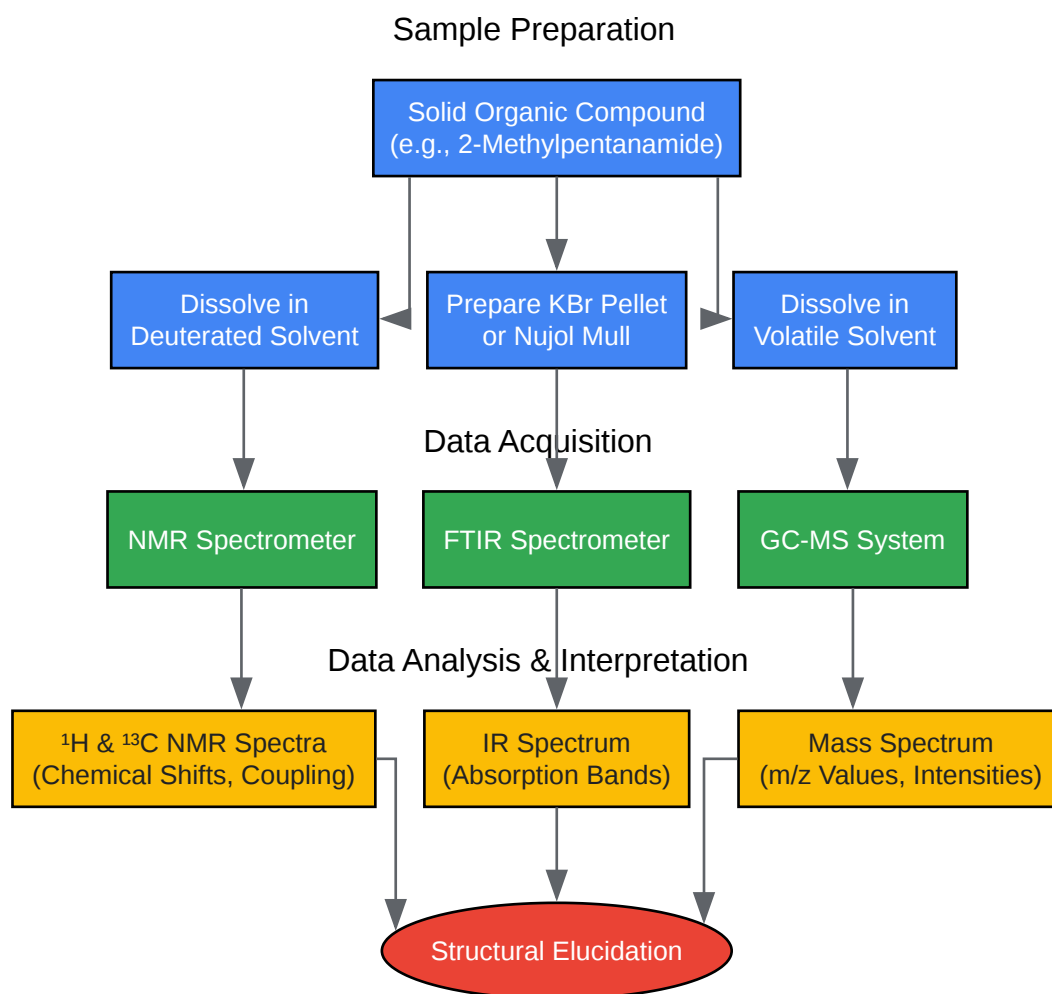
- Sample Preparation: Prepare a dilute solution of **2-Methylpentanamide** (e.g., ~1 mg/mL) in a suitable volatile solvent.
- GC-MS Analysis:
 - Inject a small volume (e.g., 1 μL) of the sample solution into the GC.

- GC Conditions (Typical):
 - Injector Temperature: 250 °C
 - Column: A suitable capillary column (e.g., HP-5MS).
 - Oven Temperature Program: Start at a low temperature (e.g., 50 °C), hold for a few minutes, then ramp up to a higher temperature (e.g., 250 °C) at a rate of 10-20 °C/min.
 - Carrier Gas: Helium at a constant flow rate.
- MS Conditions (Typical):
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Analyzer: Quadrupole.
 - Scan Range: m/z 40-300.
- Data Analysis:
 - Identify the peak corresponding to **2-Methylpentanamide** in the total ion chromatogram (TIC).
 - Analyze the mass spectrum associated with this peak.
 - Identify the molecular ion peak and the major fragment ions.
 - Propose fragmentation pathways consistent with the observed spectrum.

Visualization of Spectroscopic Workflow

The following diagram illustrates the general workflow for obtaining and analyzing spectroscopic data for an organic compound.

General Workflow for Spectroscopic Analysis



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Caption: General workflow for the spectroscopic analysis of an organic compound.

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